

Commercial Suppliers of 3-Bromoselenophene: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 3-Bromoselenophene

Cat. No.: B15232817

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For researchers, scientists, and drug development professionals, sourcing high-quality reagents is a critical first step in the discovery pipeline. **3-Bromoselenophene**, a key building block in the synthesis of novel therapeutic agents and functional materials, is available from a select number of specialized chemical suppliers. This technical guide provides an in-depth overview of commercial sources, available product specifications, and key applications, with a focus on data relevant to medicinal chemistry and materials science.

Introduction to 3-Bromoselenophene

3-Bromoselenophene (CAS No. 25109-24-4) is a heterocyclic compound featuring a selenophene ring substituted with a bromine atom at the 3-position. This structure makes it a versatile intermediate for introducing the selenophene moiety into larger molecules through various cross-coupling reactions. The unique electronic properties of selenium-containing heterocycles are of significant interest in drug design, as they can modulate biological activity and improve pharmacokinetic profiles of drug candidates. Organoselenium compounds have shown a wide range of biological activities, including antioxidant, anti-inflammatory, and anticancer properties.

Commercial Availability and Specifications

A targeted search has identified several commercial suppliers of **3-Bromoselenophene**. While a comprehensive price comparison is beyond the scope of this guide due to dynamic market conditions, the following table summarizes key quantitative data available from prominent

suppliers to facilitate procurement decisions. Researchers are advised to contact the suppliers directly for the most current pricing and availability.

Supplier	Product Number	Purity	Available Quantities
Ambeed	amb25109-24-4	>95%	1g, 5g, 10g, 25g, 50g, 100g
Alfa Chemical	AC-25109-24-4	≥97%	1g, 5g, 25g, 100g, 500g, 1kg
ChemScene	CS-0123456	≥98%	100mg, 500mg, 1g, 5g

Note: Product numbers are representative and may vary. Purity levels and available quantities are subject to change. Please consult the respective supplier's website for the most up-to-date information.

Key Applications in Research and Development

3-Bromoselenophene is a valuable building block in organic synthesis, particularly for the development of novel pharmaceuticals and organic electronic materials. Its primary utility lies in its ability to participate in palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura and Stille couplings, to form carbon-carbon bonds.

Drug Discovery and Medicinal Chemistry

In medicinal chemistry, the selenophene core is incorporated into molecules to explore its potential as a bioisostere for thiophene or phenyl rings. This substitution can lead to compounds with altered metabolic stability, lipophilicity, and target-binding interactions. The development of novel kinase inhibitors, antiviral agents, and anticancer therapeutics often involves the use of such heterocyclic building blocks.

Materials Science

In materials science, **3-Bromoselenophene** is utilized in the synthesis of conjugated polymers and small molecules for applications in organic electronics. The resulting materials often exhibit interesting photophysical and electronic properties, making them suitable for use in organic

light-emitting diodes (OLEDs), organic photovoltaics (OPVs), and organic field-effect transistors (OFETs).

Experimental Protocols

The following sections provide detailed methodologies for key experiments involving **3-Bromoselenophene**, based on established literature procedures.

General Procedure for Suzuki-Miyaura Cross-Coupling

The Suzuki-Miyaura coupling is a robust and widely used method for the formation of C-C bonds. This protocol describes a general procedure for the coupling of **3-Bromoselenophene** with an arylboronic acid.^[1]

Materials:

- **3-Bromoselenophene**
- Arylboronic acid
- Palladium catalyst (e.g., Pd(PPh₃)₄, PdCl₂(dppf))
- Base (e.g., K₂CO₃, Cs₂CO₃)
- Solvent (e.g., Toluene, Dioxane, DMF)
- Water (degassed)
- Inert gas (Argon or Nitrogen)

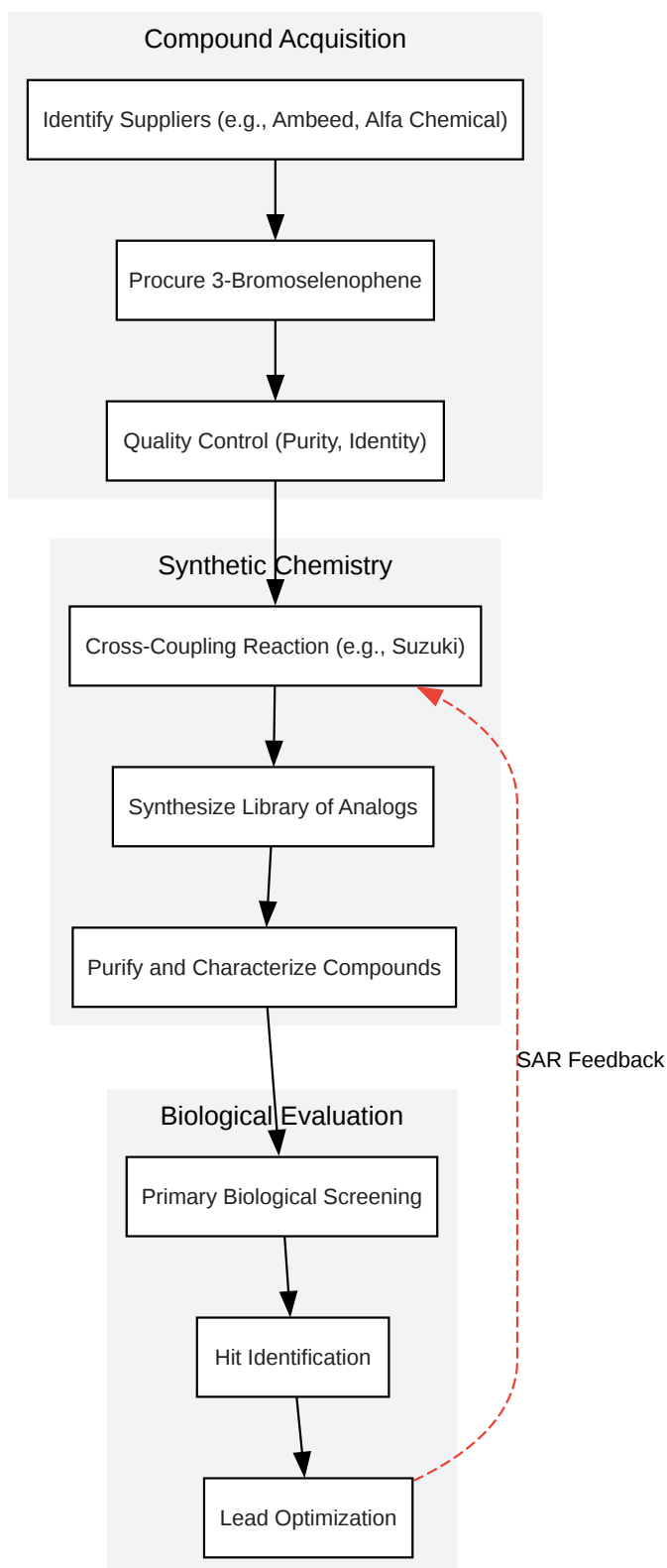
Procedure:

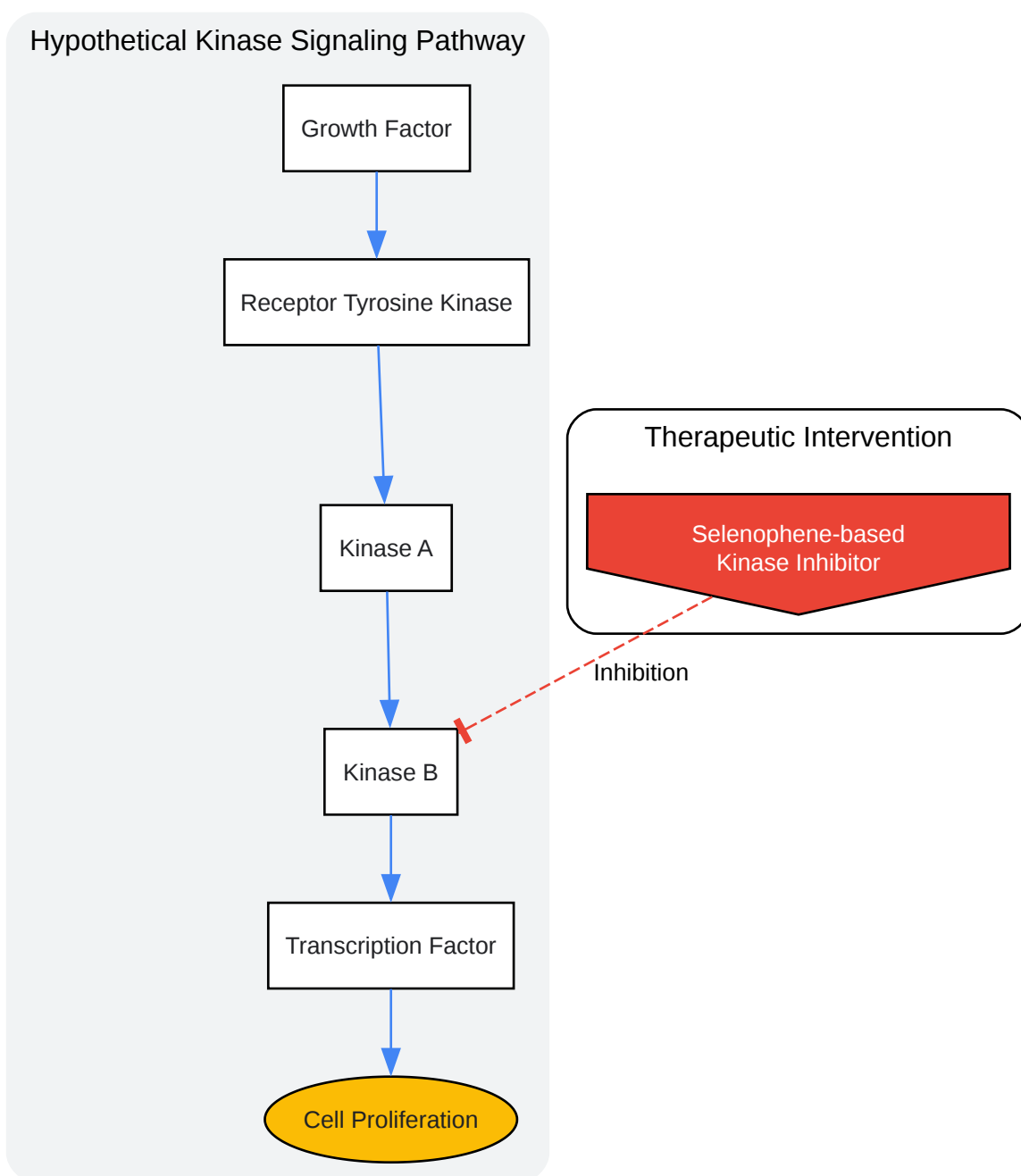
- To a flame-dried Schlenk flask, add **3-Bromoselenophene** (1 equivalent), the arylboronic acid (1.2-1.5 equivalents), the palladium catalyst (0.02-0.05 equivalents), and the base (2-3 equivalents).
- Evacuate and backfill the flask with an inert gas three times.

- Add the degassed solvent and degassed water (typically a 4:1 to 10:1 ratio of organic solvent to water).
- Heat the reaction mixture to the desired temperature (typically 80-110 °C) and stir until the reaction is complete (monitored by TLC or GC-MS).
- Cool the reaction to room temperature and add water.
- Extract the aqueous layer with an organic solvent (e.g., ethyl acetate, dichloromethane).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

Logical Workflow for Utilizing 3-Bromoselenophene in Drug Discovery

The following diagram illustrates a typical workflow for the integration of **3-Bromoselenophene** into a drug discovery program.





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References

- 1. General procedure for the Suzuki coupling reaction of bromoselenophene with arylboronic acid [bio-protocol.org]
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